

A Comparative Study of Musk Odorants: Oxacyclohexadecan-2-one versus Ambrettolide

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Compound of Interest

Compound Name: Oxacyclohexadecan-2-one

Cat. No.: B145818

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In the realm of fragrance chemistry, macrocyclic musks hold a significant position due to their pleasant, long-lasting, and complex scent profiles. This guide provides a detailed comparative analysis of two prominent macrocyclic musk odorants: **Oxacyclohexadecan-2-one** and Ambrettolide. This document is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of their olfactory properties, supported by experimental data and detailed methodologies.

Physicochemical and Olfactory Properties

A summary of the key properties of **Oxacyclohexadecan-2-one** and Ambrettolide is presented below. While both are valued for their musk characteristics, they exhibit distinct nuances in their scent profiles and potency.

Property	Oxacyclohexadecan-2-one	Ambrettolide
Synonyms	Pentadecalactone, Exaltolide	Iso Ambrettolide, 1-Oxacycloheptadec-10-en-2-one
CAS Number	106-02-5	28645-51-4
Molecular Formula	C ₁₅ H ₂₈ O ₂	C ₁₆ H ₂₈ O ₂
Odor Profile	A clean, sweet, and elegant musk odor with powdery and slightly animalic undertones.	A powerful and rich musk scent with fruity (pear, berry), floral, and slightly waxy nuances. [1]
Odor Strength	Medium to Strong	Medium
Odor Threshold	Data not available in ng/L air	0.3 ng/L air [2] [3]
Substantivity	Excellent, long-lasting on various substrates.	Excellent, known for its superb fixative properties and tenacity, lasting for over a month on a blotter. [4]
Applications	Widely used as a fixative and fragrance ingredient in fine perfumery, cosmetics, and personal care products.	Valued as a high-impact musk in fine fragrances, providing diffusion and exaltation of top notes. [4]

Experimental Protocols

To ensure objective and reproducible comparisons of musk odorants, standardized experimental protocols are essential. The following sections detail the methodologies for key experiments.

Odor Threshold Determination by Gas Chromatography-Olfactometry (GC-O)

Objective: To determine the lowest concentration of the odorant detectable by the human nose.

Methodology:

- **Sample Preparation:** Prepare a stock solution of the musk odorant (**Oxacyclohexadecan-2-one** or Ambrettolide) in a suitable odorless solvent (e.g., diethyl phthalate or ethanol) at a concentration of 1000 ppm. A series of dilutions are then prepared from the stock solution.
- **Instrumentation:** A gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactory detection port (ODP) is used. The GC column is a non-polar capillary column (e.g., DB-5, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
- **GC Conditions:**
 - **Injector Temperature:** 250°C
 - **Oven Temperature Program:** Start at 50°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 10 minutes.
 - **Carrier Gas:** Helium at a constant flow rate of 1.5 mL/min.
 - **Split Ratio:** 1:1 (to FID and ODP).
- **Olfactometry:** A trained sensory panel of at least eight assessors sniffs the effluent from the ODP. The panelists are presented with a series of ascending concentrations of the odorant.
- **Threshold Determination:** The geometric mean of the last concentration detected and the first concentration not detected by each panelist is calculated. The group's odor threshold is the geometric mean of the individual thresholds. The result is expressed in ng/L of air.^{[5][6]}

Sensory Panel Evaluation of Odor Intensity and Profile

Objective: To quantify the perceived intensity of the musk odor and describe its character.

Methodology:

- **Panelist Selection and Training:** A panel of 10-15 trained assessors is selected based on their olfactory acuity and ability to discriminate and describe different odor characters. Panelists are trained on various musk reference standards.
- **Sample Preparation:** Solutions of **Oxacyclohexadecan-2-one** and Ambrettolide are prepared in an odorless solvent (e.g., ethanol) at three different concentrations (e.g., 0.1%,

1%, and 5%).

- Evaluation Procedure:
 - Samples are presented to the panelists on fragrance blotters, coded with random three-digit numbers.
 - Panelists evaluate the odor intensity of each sample at specified time intervals (e.g., immediately, 1 hour, 4 hours, 8 hours, 24 hours).
 - Intensity is rated on a labeled magnitude scale (LMS) or a numerical scale (e.g., 0-10, where 0 is no odor and 10 is extremely strong).
 - Panelists also provide descriptive terms for the odor profile at each time point.
- Data Analysis: The mean intensity scores for each odorant at each time point are calculated. Statistical analysis (e.g., ANOVA) is used to determine significant differences in intensity between the two musk compounds. The frequency of use of descriptive terms is also analyzed.

Evaluation of Substantivity on Skin

Objective: To measure the longevity of the musk odor on human skin.

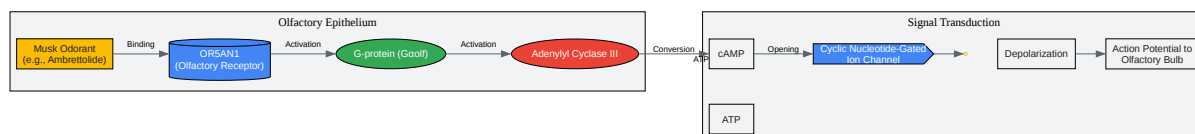
Methodology:

- Panelist Selection: A panel of at least 10 individuals with no known skin conditions or sensitivities to fragrances is selected.
- Sample Application: A standardized amount (e.g., 0.1 mL) of a 10% solution of each musk odorant in ethanol is applied to a marked area on the panelists' forearms. The application sites for each odorant are randomized across panelists.
- Evaluation:
 - Panelists evaluate the odor intensity on their skin at predetermined time intervals (e.g., 0, 1, 2, 4, 8, 12, 24 hours).

- Intensity is rated on a numerical scale (e.g., 0-5, where 0 is no odor and 5 is very strong).
- The time at which the odor is no longer perceptible is recorded as the substantivity endpoint.
- Data Analysis: The average odor intensity at each time point and the average substantivity endpoint are calculated for each musk odorant.

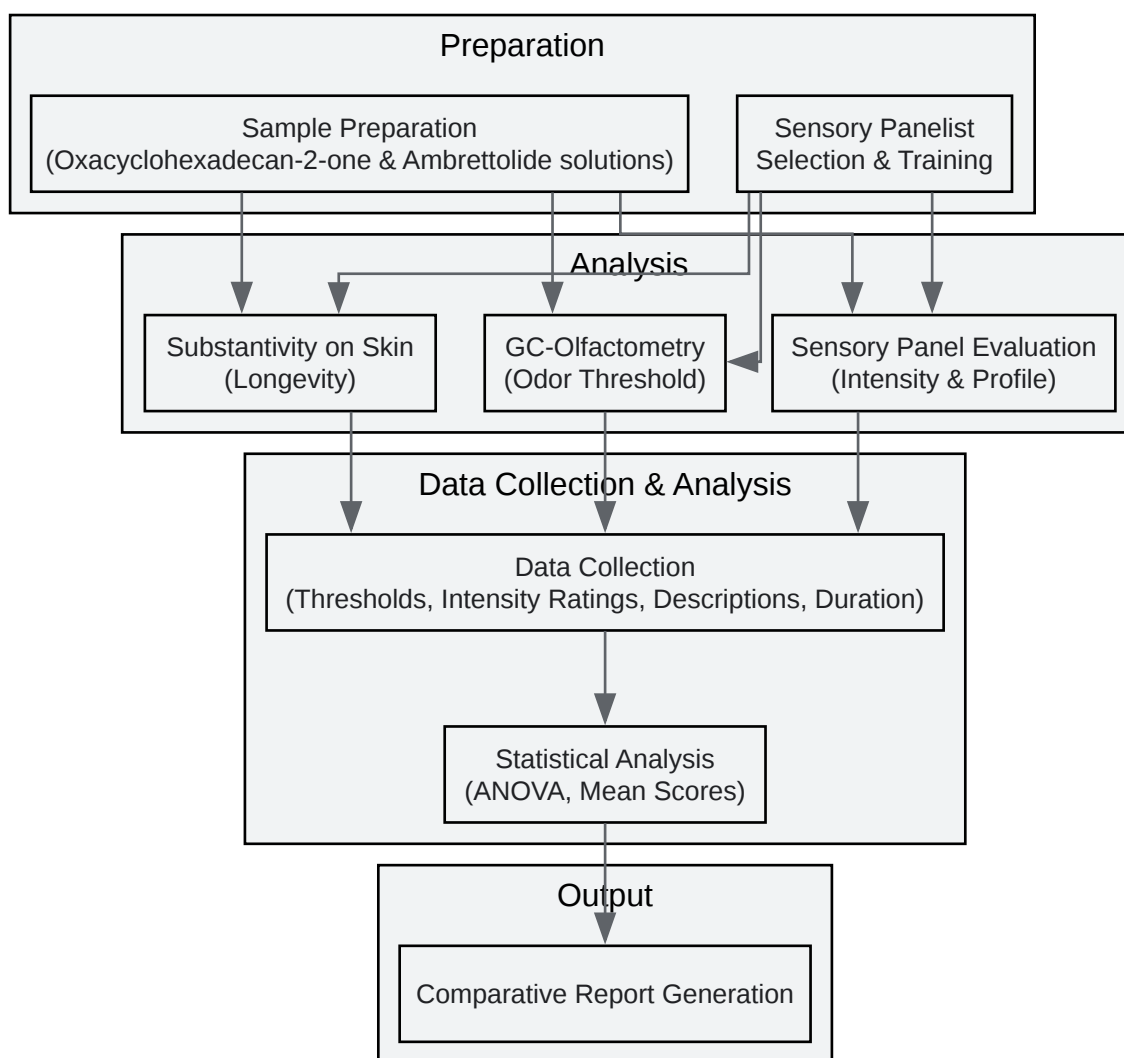
Signaling Pathway and Experimental Workflow

The perception of musk odors is a complex process involving specific olfactory receptors. The following diagrams illustrate a simplified signaling pathway and the experimental workflow for comparing musk odorants.



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A simplified hypothetical signaling pathway for musk odor perception involving the OR5AN1 receptor.



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